

A Technical Guide to the Physical and Chemical Properties of Myristic Acid-d3

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Compound of Interest

Compound Name: *Myristic acid-d3*

Cat. No.: *B1602346*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical state and solubility of **Myristic acid-d3** (tetradecanoic-14,14,14-d3 acid). As a deuterated analog of myristic acid, it serves as a valuable tool in metabolic research, pharmacokinetic studies, and as an internal standard for mass spectrometry-based quantification of myristic acid.

Note on Data: Specific experimental data for the physical and chemical properties of **Myristic acid-d3** is not readily available in the public domain. However, the substitution of three hydrogen atoms with deuterium at the terminal methyl group is expected to have a negligible impact on the bulk physical properties such as melting point, boiling point, and solubility. Therefore, the data presented in this guide is that of unlabeled myristic acid, which serves as a very close and reliable approximation for **Myristic acid-d3**.

Physical Properties

Myristic acid-d3 is anticipated to be a white, crystalline solid at room temperature, similar to its non-deuterated counterpart.^[1] It possesses a faint, waxy, or oily odor.^{[2][3]}

Table 1: Physical Properties of Myristic Acid

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₅ D ₃ O ₂	N/A
Molecular Weight	231.4 g/mol	N/A
Melting Point	52-54 °C	[2][4]
Boiling Point	250 °C at 100 mmHg	[2]
Density	0.862 g/cm ³ at 60 °C	N/A
pKa	~4.9	N/A

Solubility Profile

The solubility of **Myristic acid-d3** is dictated by its long hydrophobic carbon chain and the polar carboxylic acid head group. It is practically insoluble in water but demonstrates good solubility in a range of organic solvents.[5][6]

Table 2: Solubility of Myristic Acid

Solvent	Solubility	Reference
Water	<0.1 g/100 mL at 18 °C	[2]
Ethanol	Soluble	[2][5]
Dimethylformamide (DMF)	~15 mg/mL	[7]
Dimethyl sulfoxide (DMSO)	~12 mg/mL	[7]
Chloroform	Soluble	[2][5]
Ether	Soluble	[2][5]

Experimental Protocols

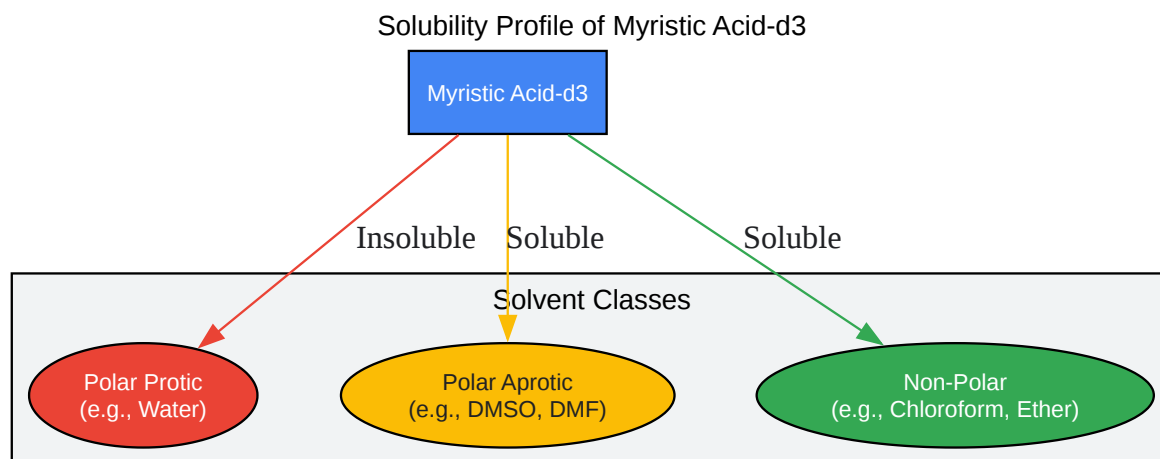
The following outlines a general methodology for determining the solubility of a compound like **Myristic acid-d3**.

Protocol: Determination of Solubility by the Shake-Flask Method

- **Preparation of Saturated Solution:** An excess amount of **Myristic acid-d3** is added to a known volume of the solvent of interest in a sealed container (e.g., a screw-cap vial).
- **Equilibration:** The mixture is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached and the solution is saturated. A shaker or rotator is typically used for this purpose.
- **Phase Separation:** The undissolved solid is separated from the saturated solution by centrifugation or filtration. Care must be taken to avoid any temperature changes during this step that could alter the solubility.
- **Quantification:** The concentration of **Myristic acid-d3** in the clear, saturated solution is determined using a suitable analytical technique, such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS), often using a calibration curve prepared with known concentrations of the compound.
- **Calculation:** The solubility is then expressed in terms of mass per unit volume (e.g., mg/mL) or molarity.

Visualization of Solubility

The following diagram illustrates the general solubility characteristics of **Myristic acid-d3** in different classes of solvents.



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Caption: Solubility of **Myristic Acid-d3** in different solvent classes.

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